

Essential Safety and Disposal Procedures for N-(Pyridin-3-yl)hydrazinecarbothioamide

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Compound of Interest

Compound Name: N-(Pyridin-3-yl)hydrazinecarbothioamide

Cat. No.: B1271105

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Disposal of **N-(Pyridin-3-yl)hydrazinecarbothioamide** (CAS: 34955-25-4)

The proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **N-(Pyridin-3-yl)hydrazinecarbothioamide**, a compound utilized in various research and development applications. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following procedures are based on precautionary principles and data from structurally similar compounds.

Hazard Profile and Safety Summary

While a dedicated SDS for **N-(Pyridin-3-yl)hydrazinecarbothioamide** is not readily available, analysis of analogous compounds, such as N-phenylhydrazinecarbothioamide, suggests a primary hazard of acute oral toxicity.[1][2] Therefore, it is crucial to handle this compound with appropriate personal protective equipment (PPE) and to prevent ingestion and inhalation.

Key Physical and Chemical Properties:

Property	Value
CAS Number	34955-25-4
Molecular Formula	C ₆ H ₈ N ₄ S
Molecular Weight	168.22 g/mol
Appearance	Off-white solid/powder[1]
Storage	Sealed in a dry, cool, and well-ventilated place. [3]

Step-by-Step Disposal Protocol

The disposal of **N-(Pyridin-3-yl)hydrazinecarbothioamide** must be conducted in accordance with all local, state, and federal regulations. The recommended procedure is to dispose of the compound as hazardous chemical waste.

1. Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (nitrile or neoprene).
- Use safety goggles or a face shield.
- A lab coat is mandatory.
- If handling large quantities or if there is a risk of dust formation, use a NIOSH-approved respirator.

2. Waste Collection:

- Collect waste **N-(Pyridin-3-yl)hydrazinecarbothioamide** and any contaminated materials (e.g., weighing paper, gloves, pipette tips) in a designated, properly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with the chemical.

- The label should clearly identify the contents as "Hazardous Waste: **N-(Pyridin-3-yl)hydrazinecarbothioamide**" and include the associated hazards (e.g., "Toxic").

3. Spill Management:

- In case of a spill, evacuate the immediate area.
- Wear appropriate PPE before attempting to clean the spill.
- For small spills, gently cover with an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like paper towels as the primary absorbent.
- Carefully scoop the absorbed material into the designated hazardous waste container.
- For large spills, contact your institution's environmental health and safety (EHS) department immediately.

4. Final Disposal:

- Do not dispose of **N-(Pyridin-3-yl)hydrazinecarbothioamide** down the drain or in the regular trash.
- The sealed hazardous waste container must be transferred to your institution's EHS department or a licensed hazardous waste disposal company.^{[1][2]} They will ensure the compound is disposed of in an approved waste disposal plant.^{[1][2]}

Logical Flow for Disposal Decision Making

The following diagram illustrates the decision-making process for the proper disposal of **N-(Pyridin-3-yl)hydrazinecarbothioamide**.



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Caption: Disposal workflow for **N-(Pyridin-3-yl)hydrazinecarbothioamide**.

By adhering to these procedures, researchers and laboratory personnel can ensure the safe handling and disposal of **N-(Pyridin-3-yl)hydrazinecarbothioamide**, minimizing risks to themselves and the environment. Always consult your institution's specific safety protocols and EHS guidelines.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. 34955-25-4|N-(Pyridin-3-yl)hydrazinecarbothioamide|BLD Pharm [bldpharm.com]
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